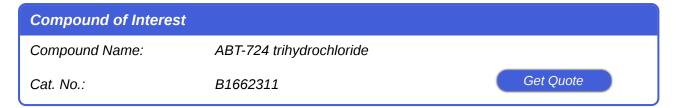


# ABT-724 Trihydrochloride: A Comparative Guide to its GPCR Selectivity Profile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the selectivity profile of **ABT-724 trihydrochloride** against other G-protein coupled receptors (GPCRs). The information presented is supported by experimental data to offer an objective assessment of the compound's performance.

# High Selectivity of ABT-724 for the Dopamine D4 Receptor

ABT-724 is a potent agonist for the human dopamine D4 receptor, with an EC50 of 12.4 nM and 61% efficacy.[1][2] Its selectivity is a key feature, as it shows no significant effect on other dopamine receptor subtypes, including D1, D2, D3, and D5.[1][2][3]

A comprehensive screening of ABT-724 against a panel of over 70 neurotransmitter receptors, uptake sites, and ion channels revealed no significant binding affinity up to a concentration of 10  $\mu$ M. The only notable off-target interaction was a weak affinity for the serotonin 5-HT1A receptor.[1]

### **Comparative Selectivity Data**

The following table summarizes the quantitative data on the selectivity of ABT-724 against various GPCRs.



Receptor Target	Binding Affinity (Ki, nM)	Functional Activity (EC50, nM)	Efficacy	Reference
Dopamine D4 (human)	-	12.4	61%	[1][2]
Dopamine D1, D2, D3, D5	>10,000	No effect	-	[1][2][3]
Serotonin 5- HT1A	2780 ± 642	-	-	[1]
Other GPCRs (panel of >70)	>10,000	-	-	[1]

# **Signaling Pathway and Experimental Workflow**

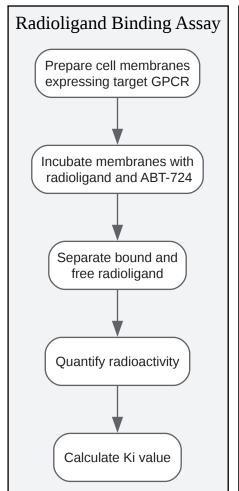
The following diagrams illustrate the signaling pathway of the dopamine D4 receptor and a typical experimental workflow for assessing GPCR selectivity.

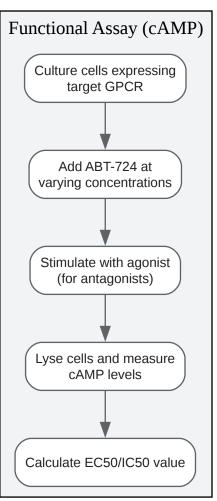


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Dopamine D4 Receptor Signaling Pathway







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### References

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- 3. ABT-724 | Dopamine Receptor | TargetMol [targetmol.com]
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